

An In-depth Technical Guide to the Safety of Dimethylgermanium Dichloride

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Compound of Interest

Compound Name: Dimethylgermanium dichloride

Cat. No.: B073609

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet (SDS). Always refer to the official SDS from the manufacturer before handling **Dimethylgermanium dichloride**.

Introduction

Dimethylgermanium dichloride ((CH₃)₂GeCl₂) is an organogermanium compound utilized in various research and synthetic applications, including proteomics research and as an intermediate in chemical synthesis.^{[1][2]} As a reactive organometallic halide, a thorough understanding of its hazardous properties and the implementation of stringent safety protocols are imperative for its safe handling in a laboratory setting. This guide provides a comprehensive overview of the safety information for **Dimethylgermanium dichloride**, including its physicochemical properties, toxicological profile, and detailed procedural recommendations.

Physicochemical and Identification Data

Proper identification and knowledge of the physical and chemical properties of a substance are fundamental to its safe handling.

Identifier	Value
Chemical Name	Dimethylgermanium dichloride
Synonyms	Dichlorodimethylgermane, Dimethyldichlorogermane, Germane, dichlorodimethyl-[3][4][5][6][7][8]
CAS Number	1529-48-2[2][3][4][5][6][7][8][9][10]
EC Number	216-216-5[1][3][5][6][10][11]
Molecular Formula	C ₂ H ₆ Cl ₂ Ge[2][3][4][5][6][7][8][9][10]
Molecular Weight	173.62 g/mol [4][7][8][10][12]
Property	Value
Appearance	Colorless to straw-colored liquid[1][5][12][13]
Odor	Hydrogen chloride-like[12]
Melting Point	-22 °C[1][10]
Boiling Point	123-124 °C[1][10][11]
Density	1.505 g/mL at 25 °C[10]
Flash Point	32 °C (90 °F) - closed cup[1][10][11]
Water Solubility	Reacts with water[10][12]

Hazard Identification and Classification

Dimethylgermanium dichloride is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[3][12]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[3][12]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[12]

GHS Pictograms:

- Flame (GHS02)
- Corrosion (GHS05)

Signal Word: Danger[3][9][12][13]

Experimental Protocols for Hazard Determination

The hazard classification of **Dimethylgermanium dichloride** is based on data derived from experimental testing or reliable predictive models. Below are detailed methodologies for key experiments relevant to its classification.

Flash Point Determination (Closed-Cup Method)

Objective: To determine the lowest temperature at which the vapors of **Dimethylgermanium dichloride** can ignite.

Methodology (based on Pensky-Martens Closed-Cup Tester - ASTM D93):

- A sample of **Dimethylgermanium dichloride** is placed in a test cup, and the lid is securely closed.[5][14]
- The sample is heated at a slow, constant rate while being stirred to ensure temperature uniformity.[14]
- An ignition source is directed into the cup at regular temperature intervals.

- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash.[\[1\]](#)[\[5\]](#)

In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test (OECD Test Guideline 431)

Objective: To assess the potential of **Dimethylgermanium dichloride** to cause skin corrosion.

Methodology:

- A three-dimensional Reconstructed Human Epidermis (RhE) model, which mimics the properties of the upper layers of human skin, is used.[\[3\]](#)[\[13\]](#)[\[15\]](#)
- A precise amount of **Dimethylgermanium dichloride** is applied topically to the surface of the RhE tissue.[\[13\]](#)
- The chemical is exposed to the tissue for specific time points (e.g., 3 minutes and 1 hour).[\[13\]](#)
- Following exposure, the viability of the skin cells is determined using a cell viability assay, such as the MTT assay.[\[3\]](#)[\[15\]](#)
- The percentage of viable cells is compared to a negative control. A reduction in cell viability below certain thresholds indicates that the substance is corrosive.[\[13\]](#)

In Vitro Eye Damage/Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD Test Guideline 437)

Objective: To evaluate the potential of **Dimethylgermanium dichloride** to cause serious eye damage.

Methodology:

- Corneas are obtained from the eyes of freshly slaughtered cattle.
- The test substance is applied to the epithelial surface of the cornea.
- The cornea is incubated for a defined period.

- Two endpoints are measured:
 - Corneal Opacity: The degree of cloudiness of the cornea is measured using an opacitometer.
 - Corneal Permeability: The passage of a fluorescent dye (e.g., sodium fluorescein) through the full thickness of the cornea is quantified with a spectrophotometer.
- The opacity and permeability values are used to calculate an in vitro irritancy score, which predicts the potential for eye damage.

Safe Handling and Storage

Due to its reactive and hazardous nature, strict protocols must be followed when handling and storing **Dimethylgermanium dichloride**.

Engineering Controls:

- Work with **Dimethylgermanium dichloride** should be conducted exclusively in a certified chemical fume hood to prevent inhalation of vapors.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[16\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Skin Protection: A flame-resistant lab coat and chemical-resistant gloves (e.g., neoprene or nitrile rubber) are required.[\[16\]](#)
- Respiratory Protection: If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge should be used.

Handling Procedures:

- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reactions with air and moisture.[\[12\]](#)

- Use non-sparking tools and explosion-proof equipment.[9][12]
- Ground and bond containers and receiving equipment to prevent static discharge.[12]
- Avoid contact with skin, eyes, and clothing.[12]
- Do not breathe vapors or mists.[9]

Storage Conditions:

- Store in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[12][15]
- Keep containers tightly closed and sealed under an inert gas.[12][16]
- Store away from heat, sparks, open flames, and other ignition sources.[12]
- Incompatible materials to avoid include water, strong oxidizing agents, and finely powdered metals.[9][13]

Emergency Procedures

Immediate and appropriate response is critical in the event of an emergency involving **Dimethylgermanium dichloride**.

First Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, provide artificial respiration. Seek immediate medical attention.[13]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[13][15]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][13][15]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][12]

Spill and Leak Procedures

- Evacuate personnel from the area.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate personal protective equipment.
- For small spills, absorb with a dry, non-combustible material such as dry sand or vermiculite.
[12]
- Collect the absorbed material into a sealed, dry container for disposal.[12]
- Do not use water to clean up spills.

Fire-Fighting Measures

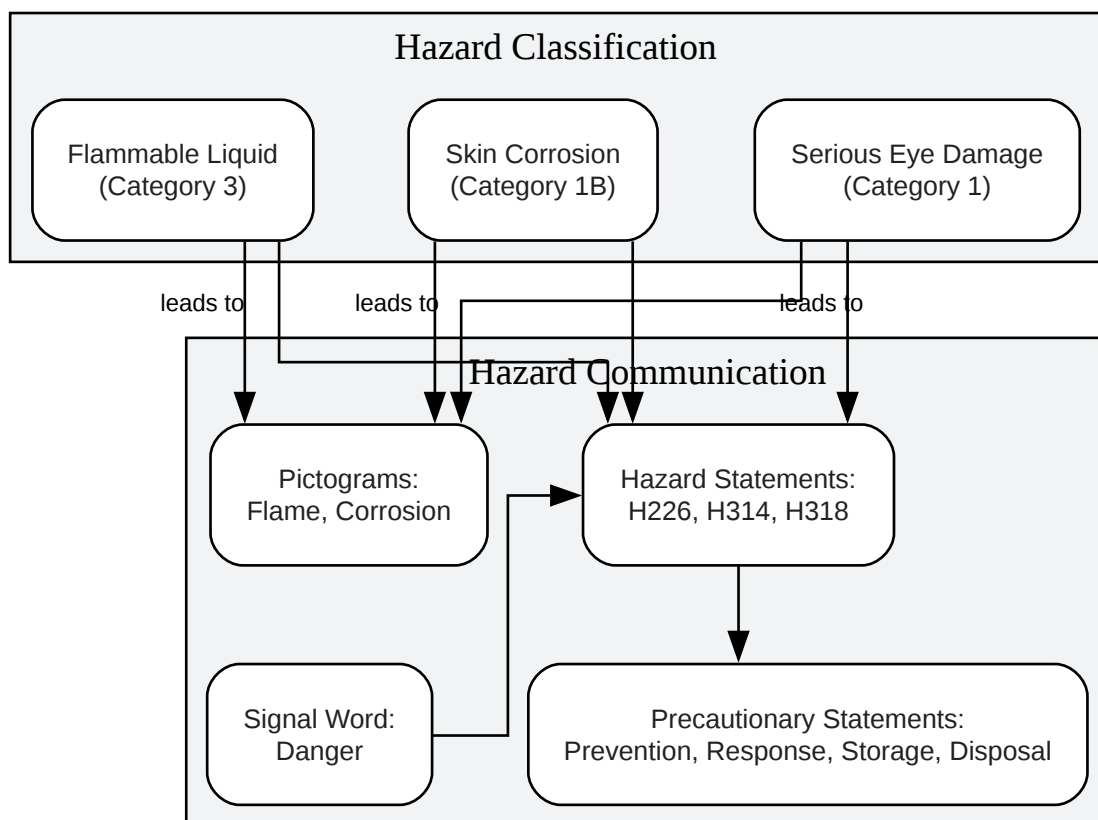
- Suitable Extinguishing Media: Use dry chemical powder or carbon dioxide.[12]
- Unsuitable Extinguishing Media: DO NOT use water or foam, as **Dimethylgermanium dichloride** reacts with water.[12]
- Firefighters should wear self-contained breathing apparatus and full protective gear.[9]

Waste Disposal

Dispose of waste **Dimethylgermanium dichloride** and contaminated materials as hazardous waste in accordance with all federal, state, and local regulations.[12] Do not dispose of it in the sewer system.

Visualized Workflows and Relationships

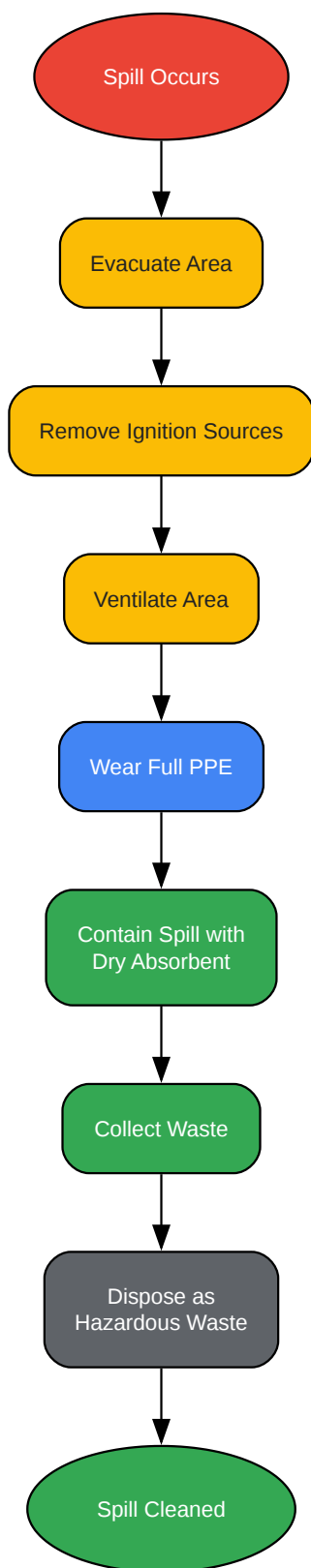
GHS Hazard Communication Workflow



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Caption: GHS Hazard Communication for **Dimethylgermanium Dichloride**.

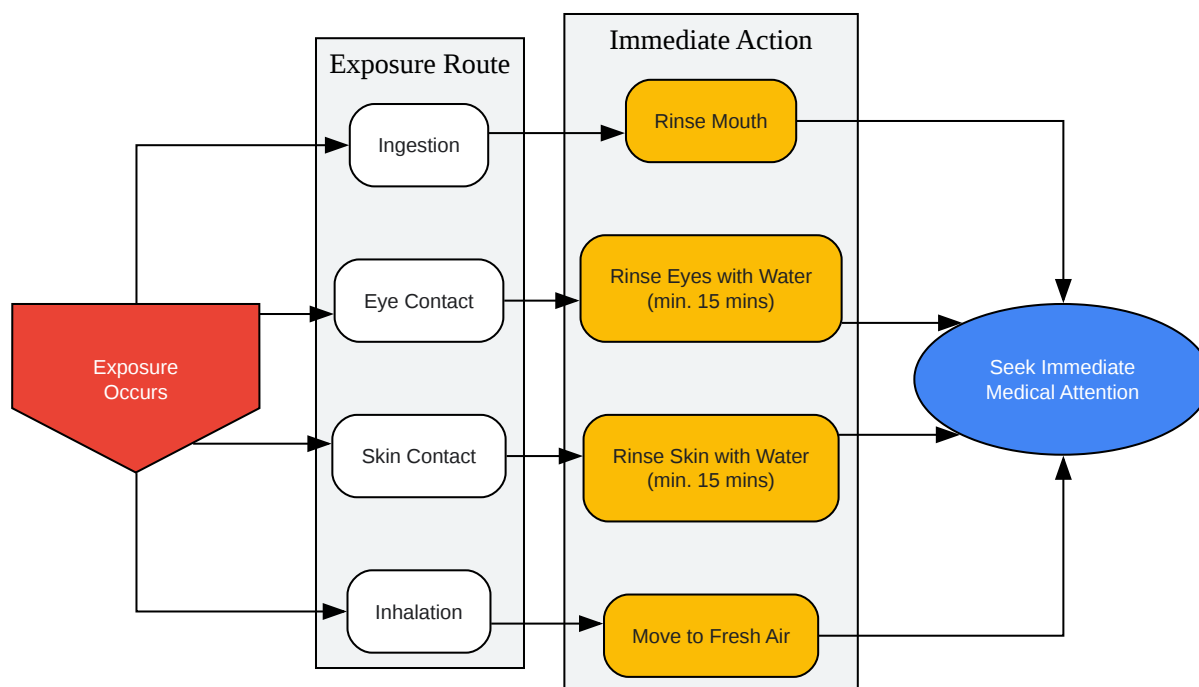
Spill Response Procedure



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Caption: Spill Response Workflow for **Dimethylgermanium Dichloride**.

First Aid for Different Exposure Routes



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Caption: First Aid Measures for **Dimethylgermanium Dichloride** Exposure.

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